

# A Comprehensive Technical Guide to the Physical and Chemical Properties of Cesium-136

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## Compound of Interest

Compound Name: Cesium-136

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of the radioisotope **Cesium-136** ( $^{136}\text{Cs}$ ). The information is curated for researchers, scientists, and professionals in drug development who may encounter or utilize this isotope in their work. This document summarizes its nuclear characteristics, chemical behavior, production methods, and the experimental techniques used for its analysis.

## Physical and Nuclear Properties of Cesium-136

**Cesium-136** is a radioactive isotope of the alkali metal cesium. Its nucleus contains 55 protons and 81 neutrons. The key physical and nuclear data for **Cesium-136** are summarized in the table below for ease of reference and comparison.

Property	Value
Half-life ( $T_{1/2}$ )	13.01 days[1][2]
Decay Mode	Beta minus ( $\beta^-$ )[1][2]
Decay Product	Barium-136 ( $^{136}\text{Ba}$ ) (stable)[1][2]
Maximum Beta Decay Energy	2.5482 MeV[1][2]
Atomic Mass	135.90731 g/mol [2][3]
Specific Activity	$2.75 \times 10^{15}$ Bq/g[4]
Nuclear Spin and Parity	$5^+$ [4]
Isomeric State	$^{136\text{m}}\text{Cs}$ [1][2]
Isomer Half-life	17.5 seconds[1][2]
Isomer Excitation Energy	517.9 keV[1][2]

## Chemical Properties of Cesium-136

As an isotope of cesium, **Cesium-136** exhibits chemical properties identical to that of stable cesium ( $^{133}\text{Cs}$ ). Cesium is the most electropositive and alkaline of the stable elements.[5] It is a soft, silvery-gold alkali metal that is liquid at or near room temperature.[6]

Key chemical characteristics include:

- **High Reactivity:** Cesium is highly reactive and pyrophoric, meaning it can ignite spontaneously in air.[7] It reacts explosively with water, even at low temperatures, to form cesium hydroxide ( $\text{CsOH}$ ), the strongest known base.[1][8]
- **Oxidation State:** Cesium has only one common oxidation state: +1.[1][8]
- **Compound Formation:** Cesium readily forms compounds with halogens and other nonmetals. Common compounds include Cesium Chloride ( $\text{CsCl}$ ), Cesium Carbonate ( $\text{Cs}_2\text{CO}_3$ ), Cesium Hydroxide ( $\text{CsOH}$ ), and Cesium Oxide ( $\text{Cs}_2\text{O}$ ).[7] Most cesium salts are generally very soluble in water.[1][8]

## Production of Cesium-136

**Cesium-136** is not a naturally occurring isotope in significant quantities. It is primarily produced through two main nuclear processes:

- **Nuclear Fission:** **Cesium-136** is a fission product, generated from the nuclear fission of actinides such as Uranium-235 and Plutonium-239 in nuclear reactors.<sup>[2][9][10][11]</sup> However, its fission yield is relatively small.<sup>[12]</sup>
- **Neutron Activation:** It can also be formed via neutron capture by the long-lived Cesium-135 (<sup>135</sup>Cs) isotope.<sup>[12]</sup> This process typically occurs within the high neutron flux environment of a nuclear reactor.<sup>[2]</sup>

## Experimental Protocols and Methodologies

While detailed, step-by-step experimental protocols for the determination of **Cesium-136** properties are not readily available in open literature, the general methodologies employed for the characterization of radionuclides are well-established.

## Radionuclide Identification and Quantification: Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is a primary non-destructive technique for identifying and quantifying gamma-emitting radionuclides like **Cesium-136**.<sup>[2]</sup>

Methodology Overview:

- **Sample Preparation:** A sample containing **Cesium-136** is placed in a shielded detector.
- **Detection:** As <sup>136</sup>Cs decays, it beta decays to an excited state of Barium-136, which then de-excites by emitting gamma rays with specific energies.<sup>[2]</sup> A high-purity germanium (HPGe) detector is often used to detect these gamma rays.
- **Spectral Analysis:** The detector system records the energy of each detected gamma ray, generating a gamma-ray spectrum. The spectrum will show characteristic photopeaks corresponding to the energies of the gamma rays emitted from the de-excitation of <sup>136</sup>Ba.

- Quantification: The area under each photopeak is proportional to the activity of the radionuclide in the sample, allowing for its quantification.

## Half-Life Determination

The half-life of a radionuclide can be determined by measuring its activity over a period of time.

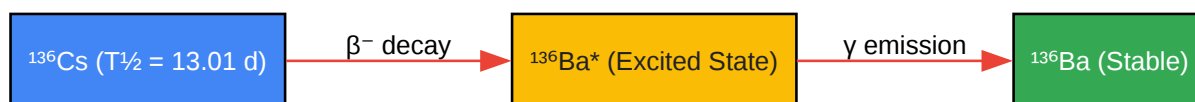
Methodology Overview:

- Initial Measurement: The initial activity (count rate) of a **Cesium-136** sample is measured using a radiation detector like a Geiger-Müller counter or a gamma spectrometer.
- Time-Series Measurements: The activity of the sample is measured at regular intervals over a period comparable to its half-life.
- Data Analysis: The natural logarithm of the count rate is plotted against time. This should yield a straight line, as radioactive decay follows first-order kinetics.
- Calculation: The decay constant ( $\lambda$ ) is determined from the slope of the line. The half-life ( $T_{1/2}$ ) is then calculated using the formula:  $T_{1/2} = \ln(2) / \lambda$ .[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Visualizations

### Decay Scheme of Cesium-136

The following diagram illustrates the beta decay of **Cesium-136** to the stable Barium-136.

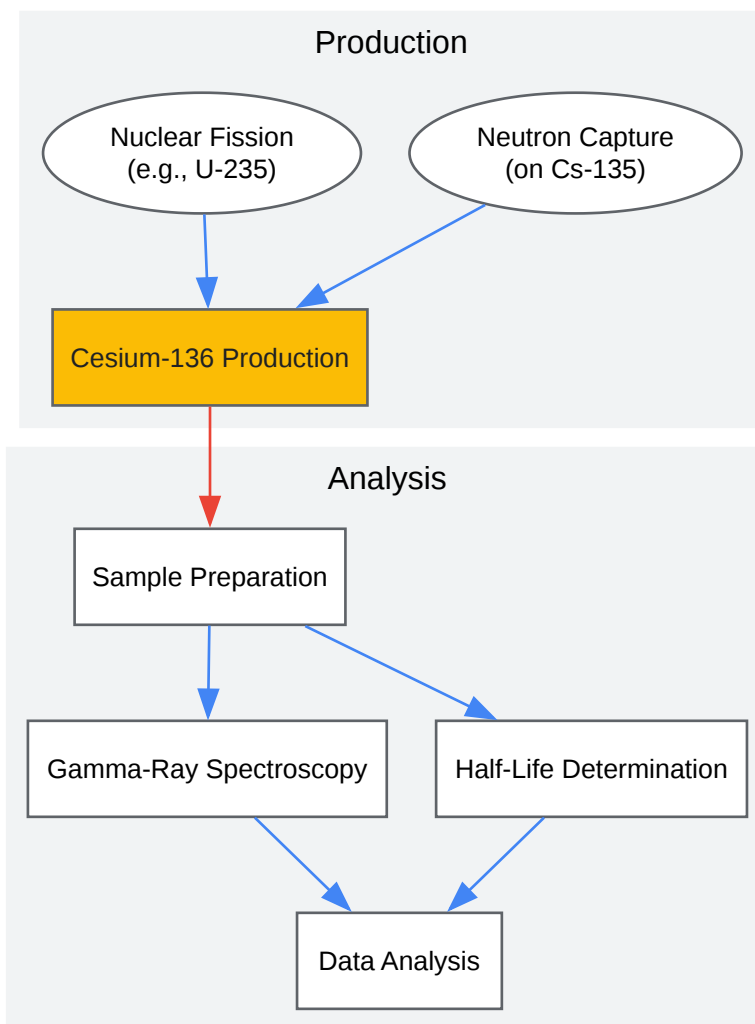


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Caption: Beta decay pathway of **Cesium-136** to stable Barium-136.

## Conceptual Experimental Workflow for Cesium-136 Analysis

This diagram outlines a conceptual workflow for the production and subsequent analysis of **Cesium-136**.



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Caption: Conceptual workflow for **Cesium-136** production and analysis.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical and Chemical Properties of Cesium-136]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081885#physical-and-chemical-properties-of-cesium-136]

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